

Safety and Handling Guide: 5-Chloro-2-(oxiran-2-yl)pyridine

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Compound of Interest

Compound Name: 5-Chloro-2-(oxiran-2-yl)pyridine

Cat. No.: B13649975

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Executive Summary & Chemical Identity

Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Discovery Scientists.

5-Chloro-2-(oxiran-2-yl)pyridine is a high-value, chiral heterocyclic building block used primarily in the synthesis of kinase inhibitors and GPCR ligands. Its structural features—an electron-deficient pyridine ring coupled with a strained, reactive epoxide (oxirane) ring—create a unique safety profile. Unlike simple aliphatic epoxides, the proximity of the epoxide to the pyridine nitrogen (at the C2 position) introduces specific instability pathways, including self-catalyzed polymerization and rapid hydrolysis.

This guide provides a "First Principles" safety analysis, compensating for the often sparse specific toxicological data available for this niche intermediate.

Chemical Identifiers[1][2][3][4][5][6][7][8]

- IUPAC Name: **5-Chloro-2-(oxiran-2-yl)pyridine**
- Common Name: 5-Chloro-2-pyridyloxirane

- Molecular Formula: C₇H₆ClNO[1]
- Molecular Weight: 155.58 g/mol [1]
- CAS Number Note: Frequently confused with its isomer, 2-Chloro-5-(oxiran-2-yl)pyridine (CAS 288392-34-7).[1] Verify regiochemistry via 1H-NMR prior to use.
- Physical State: Typically a low-melting solid or viscous oil (depending on purity and enantiomeric excess).

Hazard Profiling (GHS Classification)

Based on structure-activity relationship (SAR) analysis of chloropyridines and reactive epoxides.

Hazard Class	Category	H-Statement	Description
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed. [2] (Derived from chloropyridine moiety).[3][4][5][6][7]
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [2][8]
Serious Eye Damage	Cat 2A	H319	Causes serious eye irritation.[2][8][9]
Skin Sensitization	Cat 1	H317	May cause an allergic skin reaction.[8] (Epoxides are potent haptens).
Germ Cell Mutagenicity	Cat 2	H341	Suspected of causing genetic defects. (Alkylating agent).[6] [7][8]
STOT - SE	Cat 3	H335	May cause respiratory irritation.[2][8]

Critical Toxicology Insight

The "Alkylation" Risk: As an epoxide, this compound is an electrophile capable of alkylating DNA and proteins. The electron-withdrawing effect of the 5-chloro-pyridine ring at the C2 position makes the epoxide carbon potentially more electrophilic than in styrene oxide, increasing its reactivity toward biological nucleophiles. Handle as a potential mutagen.

Storage & Stability Logic

The 2-pyridyl position is electron-poor. This affects the epoxide's stability:

- Hydrolytic Instability: The pyridine ring pulls electron density, making the epoxide ring highly susceptible to acid-catalyzed opening by atmospheric moisture.
- Self-Polymerization: The basic nitrogen of one molecule can theoretically attack the epoxide of another, leading to oligomerization, especially in concentrated oils.

Storage Protocol

- Temperature: Store at -20°C.
- Atmosphere: Strictly under Argon or Nitrogen.
- Container: Amber glass with a Teflon-lined cap. Parafilm is insufficient; use electrical tape or a secondary containment jar with desiccant.
- Shelf-Life: Re-test purity (NMR/LCMS) every 3 months. Look for the "diol" degradation product (ring opening).

Strategic Handling & Engineering Controls

Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur inside a Chemical Fume Hood or Glove Box.
- Airflow: Minimum face velocity of 100 fpm (0.5 m/s).
- Inertion: If handling >500 mg, use Schlenk techniques to exclude moisture.

Personal Protective Equipment (PPE) Matrix

- Gloves: Double-gloving is mandatory.
 - Inner: Nitrile (4 mil).
 - Outer: Laminate film (Silver Shield/4H) or thick Nitrile (8 mil). Standard nitrile degrades quickly upon contact with alkylating epoxides.
- Eye Protection: Chemical splash goggles. Face shield required if working with >5g.
- Body: Lab coat (buttoned) + chemical-resistant apron.

Experimental Protocol: Safe Reaction Setup

Scenario: Using **5-Chloro-2-(oxiran-2-yl)pyridine** as an electrophile in a nucleophilic opening reaction.

Step 1: Preparation

- Remove the vial from the freezer and place it in a desiccator.
- Allow to warm to room temperature before opening. Why? Opening a cold vial condenses atmospheric water instantly, initiating hydrolysis.

Step 2: Solubilization

- Dissolve the compound immediately in an anhydrous, non-nucleophilic solvent (e.g., DCM, THF, or Toluene).
- Avoid: Protic solvents (MeOH, EtOH) or nucleophilic solvents (DMF, DMSO) for storage, as they can trigger ring opening or side reactions over time.

Step 3: Reaction Monitoring

Monitor the disappearance of the epoxide via TLC (stain with KMnO₄ or p-Anisaldehyde; epoxides stain blue/purple).

- Warning: Do not use acidic stains (Hanesian's stain) if isolating the product, as they will degrade the sample on the plate, giving false results.

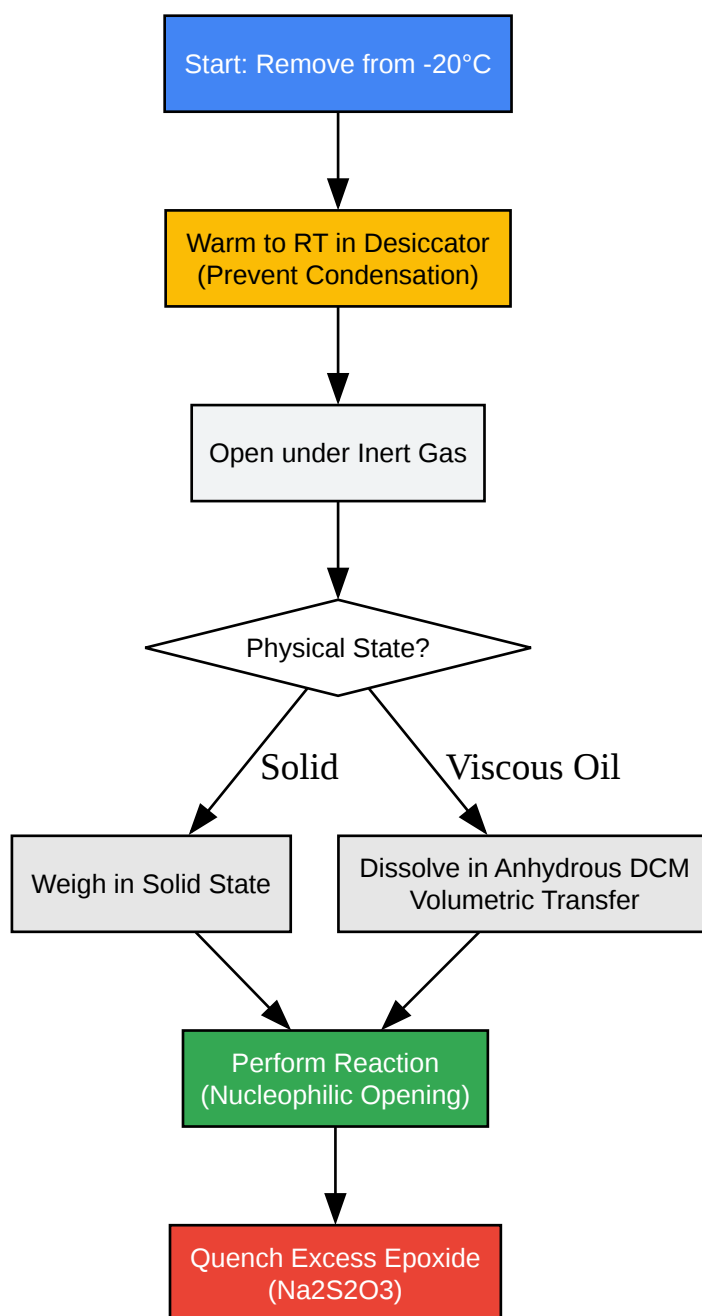
Step 4: Quenching & Disposal (The "Kill" Step)

Unreacted epoxide must be destroyed before disposal.

- Reagent: 10% Aqueous Sodium Thiosulfate () or dilute HCl (if the product is acid-stable).
- Mechanism: Thiosulfate is a soft nucleophile that rapidly opens the epoxide ring to a non-toxic water-soluble adduct.
- Procedure: Stir the waste stream with thiosulfate solution for 30 minutes before disposal into the halogenated waste container.

Visualization: Handling & Reactivity Logic

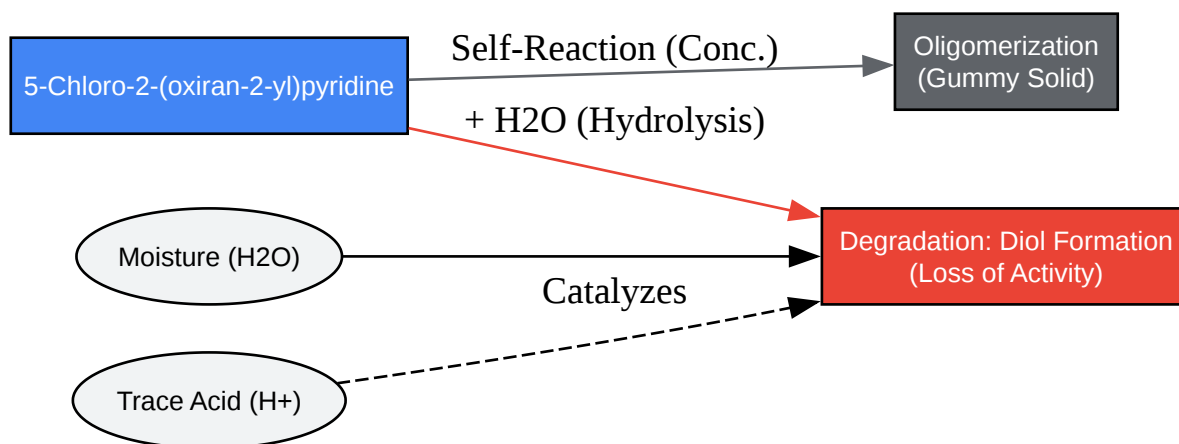
Diagram 1: Workflow Decision Tree



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Caption: Standard Operating Procedure (SOP) for handling moisture-sensitive pyridyl epoxides.

Diagram 2: Degradation Pathways



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Caption: Primary instability modes. Hydrolysis is the dominant risk during storage; polymerization occurs in concentrated neat oil.

Emergency Response

Scenario	Immediate Action
Skin Contact	Do not scrub. Wash gently with soap and water for 15 min. Scrubbing can increase epoxide penetration. Seek medical attention (potential sensitization).
Eye Contact	Flush with water for 15 min.[5][9] Do not use neutralizing agents. Consult an ophthalmologist immediately.
Spill (Liquid)	Cover with vermiculite. Treat the absorbed material with 10% Sodium Thiosulfate to quench the epoxide before sweeping.
Fire	Use CO ₂ , dry chemical, or foam.[5] Avoid water jet (may spread the chemical and trigger hydrolysis runoff). Combustion produces HCl and NO _x gases.

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(Note: Due to the niche nature of this specific isomer, safety protocols are derived from homologous chloropyridine and epoxide standards as per best industrial hygiene practices.)

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